

# Application Notes and Protocols for INI-4001 Nanoparticle Formulation

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## Compound of Interest

Compound Name: *INI-4001*

Cat. No.: *B15572129*

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## Introduction

**INI-4001** is a potent synthetic Toll-like receptor 7 and 8 (TLR7/8) agonist that has shown significant promise as both a cancer immunotherapeutic agent and a vaccine adjuvant.<sup>[1][2]</sup> Its efficacy is enhanced through its formulation within a nanoparticle delivery system, which improves its pharmacokinetic and pharmacodynamic properties.<sup>[2][3]</sup> Preclinical studies have demonstrated that **INI-4001** can induce the production of Type I interferons (IFN $\alpha$ ) and activate antigen-presenting cells (APCs), leading to robust T cell-mediated immune responses.<sup>[1][2]</sup> This document provides detailed protocols for the preparation, characterization, and in vitro functional assessment of a representative **INI-4001** nanoparticle formulation for experimental use.

Disclaimer: The specific **INI-4001** nanoparticle formulation developed by Inimmune is proprietary. The following protocols describe a generalized lipid-based nanoparticle formulation suitable for encapsulating a lipidated small molecule agonist like **INI-4001**, based on publicly available scientific literature.

## Data Presentation

**Table 1: In Vitro Activity of INI-4001**

| Parameter | Receptor   | Value        | Source         |
|-----------|------------|--------------|----------------|
| EC50      | Human TLR7 | 1.89 $\mu$ M | MedchemExpress |
| EC50      | Human TLR8 | 4.86 $\mu$ M | MedchemExpress |

**Table 2: Physicochemical Properties of INI-4001 Coated on Amine-Grafted Silica Nanoparticles (A-SNP)**

| Formulation                      | TEM Size (nm) | Z-Average Diameter (nm) | Polydispersity Index (PDI) | Zeta Potential (mV) | INI-4001 Adsorption (%) |
|----------------------------------|---------------|-------------------------|----------------------------|---------------------|-------------------------|
| INI-4001/A-SNP-50 (high density) | Not Reported  | Not Reported            | Not Reported               | -20.1 $\pm$ 6.2     | 101.4 $\pm$ 1.9         |
| INI-4001/A-SNP-50 (low density)  | Not Reported  | Not Reported            | Not Reported               | +26.6 $\pm$ 4.8     | 95.4 $\pm$ 1.7          |

Data presented is for **INI-4001** co-adsorbed with an antigen onto silica nanoparticles and may not be representative of a standalone **INI-4001** nanoparticle formulation.

## Experimental Protocols

### Protocol 1: Preparation of a Representative INI-4001 Lipid Nanoparticle (LNP) Formulation

This protocol describes the preparation of **INI-4001** loaded LNPs using a microfluidic mixing method, adapted from protocols for formulating lipid nanoparticles with small molecule payloads.

Materials:

- **INI-4001** (lipidated TLR7/8 agonist)
- Ionizable lipid (e.g., DLin-MC3-DMA)
- Helper lipid (e.g., 1,2-distearoyl-sn-glycero-3-phosphocholine - DSPC)
- Cholesterol
- PEGylated lipid (e.g., 1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000 - DMG-PEG 2000)
- Ethanol, anhydrous
- Citrate buffer (50 mM, pH 4.0)
- Phosphate-buffered saline (PBS), pH 7.4
- Microfluidic mixing device (e.g., NanoAssemblr®)
- Dialysis cassettes (10 kDa MWCO)

#### Procedure:

- Preparation of Lipid Stock Solution:
  - Dissolve the ionizable lipid, DSPC, cholesterol, and DMG-PEG 2000 in anhydrous ethanol to achieve a desired molar ratio (e.g., 50:10:38.5:1.5).
  - Dissolve the **INI-4001** in the lipid-ethanol mixture. The concentration of **INI-4001** should be optimized based on the desired drug loading.
- Preparation of Aqueous Phase:
  - Prepare a 50 mM citrate buffer at pH 4.0.
- Nanoparticle Formation:
  - Set up the microfluidic mixing device according to the manufacturer's instructions.

- Load the lipid-ethanol solution containing **INI-4001** into one syringe and the aqueous citrate buffer into another syringe.
- Pump the two solutions through the microfluidic cartridge at a defined flow rate ratio (e.g., 3:1 aqueous to organic). The rapid mixing will induce the self-assembly of the LNPs, encapsulating the **INI-4001**.
- Purification and Buffer Exchange:
  - Collect the nanoparticle suspension from the outlet of the microfluidic device.
  - To remove the ethanol and unencapsulated **INI-4001**, dialyze the nanoparticle suspension against PBS (pH 7.4) at 4°C for at least 18 hours using a 10 kDa MWCO dialysis cassette, with at least two buffer changes.
- Sterilization and Storage:
  - Sterilize the final LNP formulation by passing it through a 0.22 µm syringe filter.
  - Store the sterile **INI-4001** LNP formulation at 4°C for short-term use or at -80°C for long-term storage.

## Protocol 2: Physicochemical Characterization of **INI-4001** LNPs

### 1. Particle Size, Polydispersity Index (PDI), and Zeta Potential:

- Technique: Dynamic Light Scattering (DLS)
- Procedure:
  - Dilute a small aliquot of the **INI-4001** LNP suspension in PBS (for size and PDI) or deionized water (for zeta potential).
  - Transfer the diluted sample to a cuvette.
  - Measure the hydrodynamic diameter (particle size), PDI, and zeta potential using a DLS instrument (e.g., Malvern Zetasizer).

- Perform measurements in triplicate.

## 2. Encapsulation Efficiency and Drug Loading:

- Technique: High-Performance Liquid Chromatography (HPLC)
- Procedure:
  - Total **INI-4001** Quantification: Disrupt a known volume of the LNP formulation by adding a suitable solvent (e.g., methanol or a mixture of chloroform and methanol) to release the encapsulated drug.
  - Free **INI-4001** Quantification: Separate the unencapsulated **INI-4001** from the LNPs using a separation technique such as ultracentrifugation or size exclusion chromatography.
  - HPLC Analysis: Quantify the amount of **INI-4001** in both the total and free drug samples using a validated HPLC method with a suitable column (e.g., C18) and mobile phase.
  - Calculations:
    - Encapsulation Efficiency (%) =  $[(\text{Total Drug} - \text{Free Drug}) / \text{Total Drug}] \times 100$
    - Drug Loading (%) =  $(\text{Mass of Encapsulated Drug} / \text{Total Mass of Nanoparticles}) \times 100$

## Protocol 3: In Vitro Functional Assessment of **INI-4001** LNPs

This protocol assesses the ability of the **INI-4001** LNP formulation to stimulate an immune response in human peripheral blood mononuclear cells (PBMCs).

### Materials:

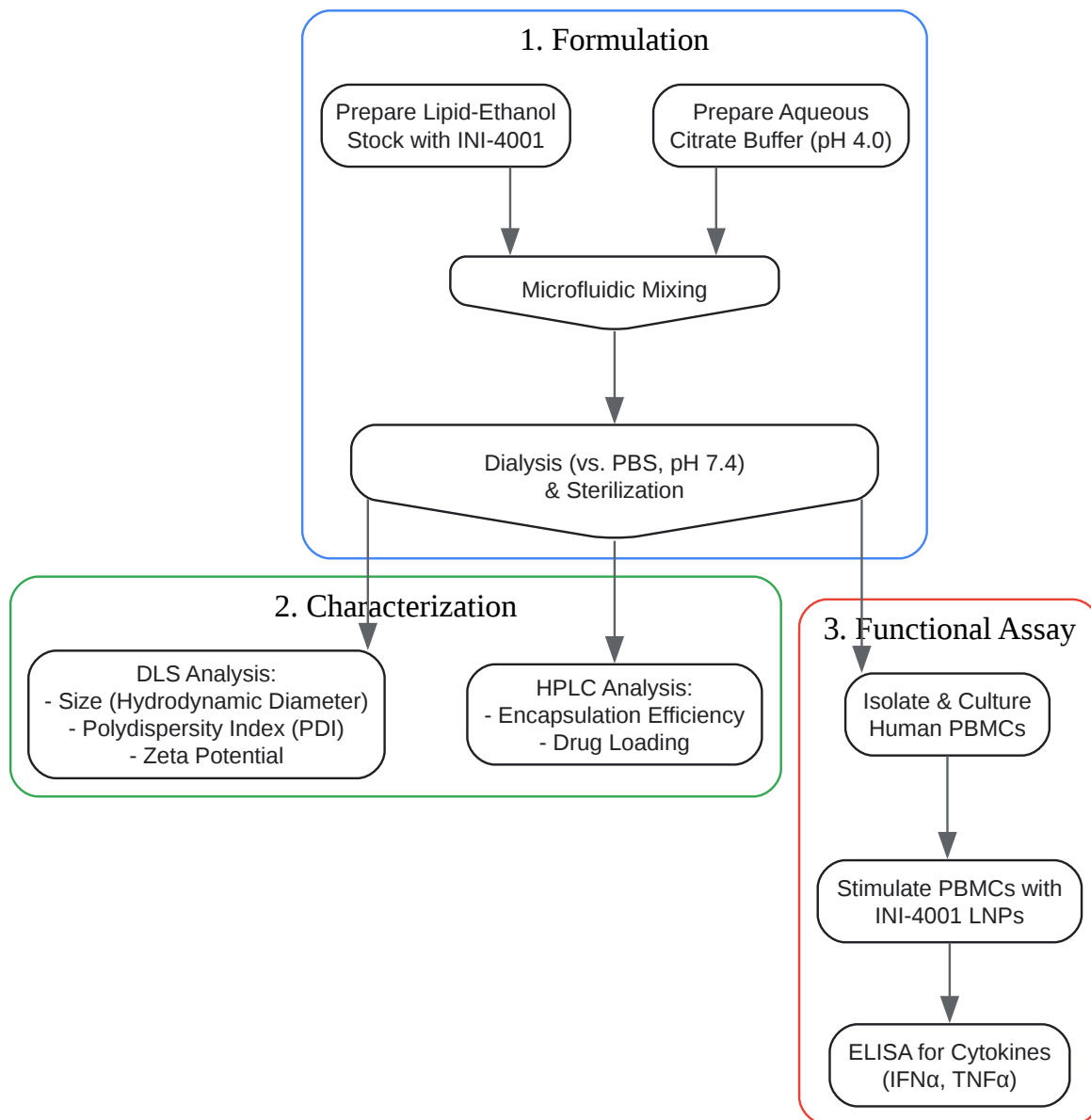
- Cryopreserved human PBMCs
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin
- **INI-4001** LNP formulation

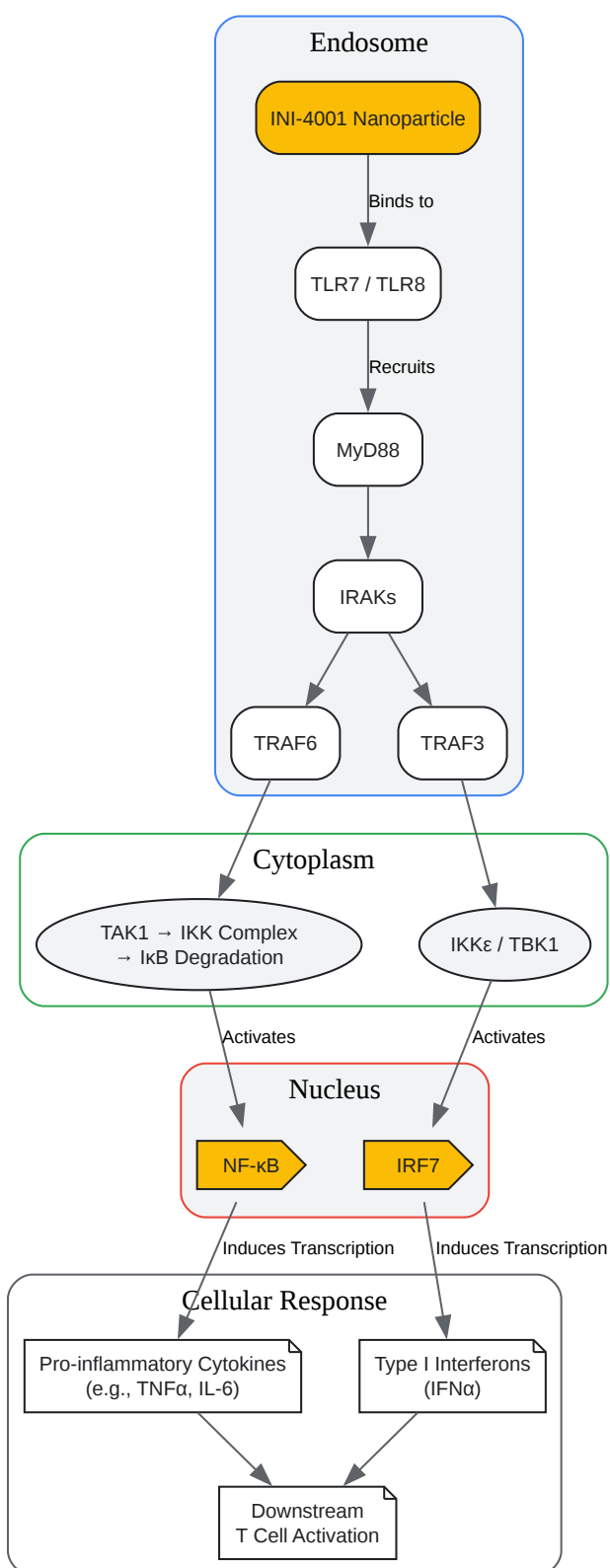
- Control (empty) LNPs
- Positive control (e.g., free R848)
- Cell culture plates (96-well)
- ELISA kits for human IFN $\alpha$  and TNF $\alpha$

#### Procedure:

- Cell Culture:
  - Thaw cryopreserved human PBMCs and culture them in complete RPMI-1640 medium.
  - Seed the PBMCs in a 96-well plate at a density of  $1 \times 10^6$  cells/mL.
- Cell Stimulation:
  - Prepare serial dilutions of the **INI-4001** LNP formulation, empty LNPs, and the positive control.
  - Add the different concentrations of the formulations to the wells containing the PBMCs. Include an untreated cell control.
  - Incubate the plate at 37°C in a 5% CO<sub>2</sub> incubator for 24 hours.
- Cytokine Analysis:
  - After incubation, centrifuge the plate to pellet the cells.
  - Collect the supernatant from each well.
  - Quantify the concentration of IFN $\alpha$  and TNF $\alpha$  in the supernatants using the respective ELISA kits, following the manufacturer's instructions.
- Data Analysis:
  - Plot the cytokine concentrations against the concentration of the **INI-4001** LNP formulation to determine the dose-response relationship.

## Mandatory Visualizations





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- To cite this document: BenchChem. [Application Notes and Protocols for INI-4001 Nanoparticle Formulation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572129/docs#application-notes-and-protocols-for-ini-4001-nanoparticle-formulation]

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